

Application Notes and Protocols: N-Hydroxy-4-nitrophthalimide in Fine Chemical Synthesis

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Compound of Interest

Compound Name: *N-Hydroxy-4-nitrophthalimide*

Cat. No.: *B034298*

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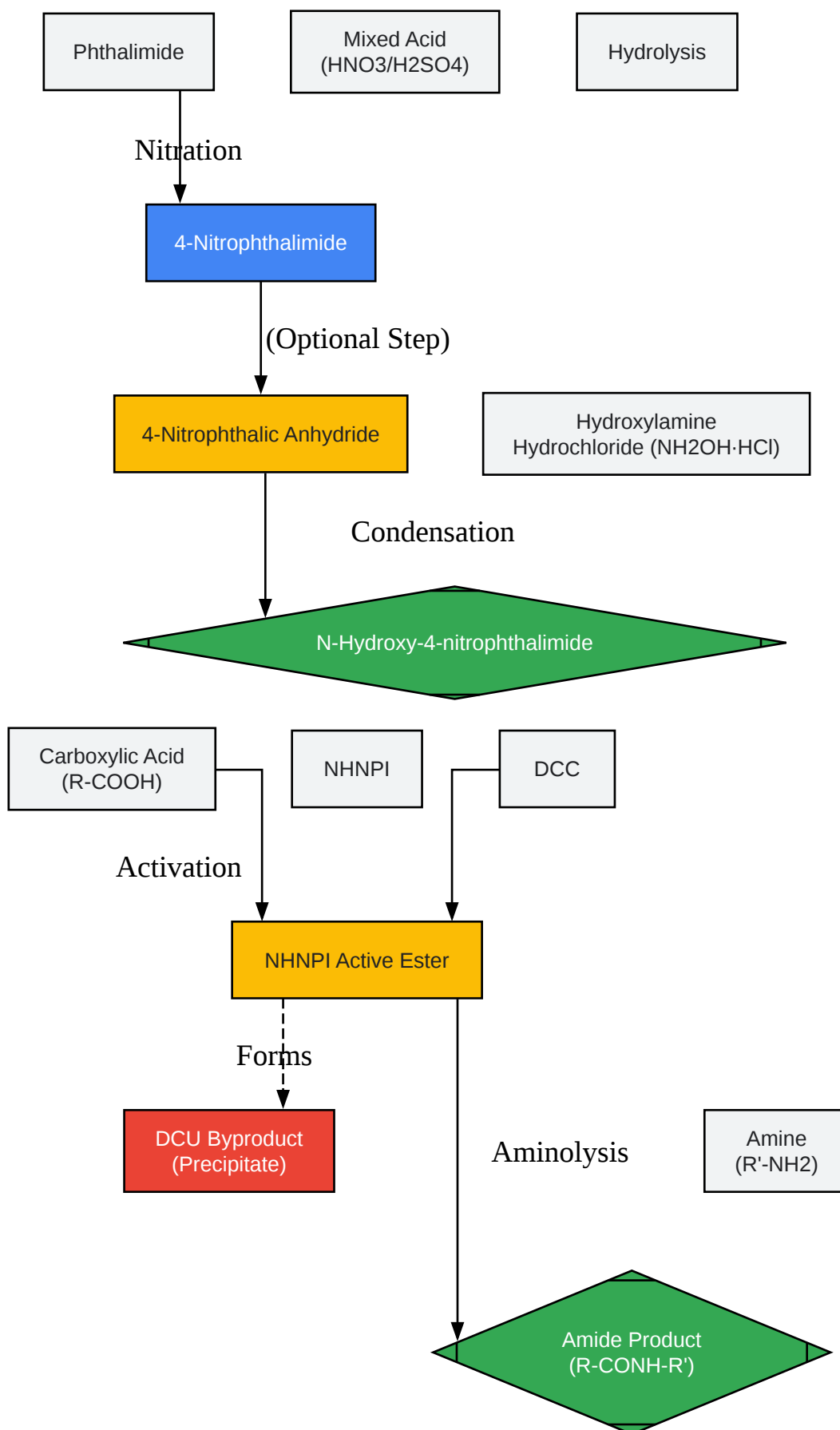
Audience: Researchers, scientists, and drug development professionals.

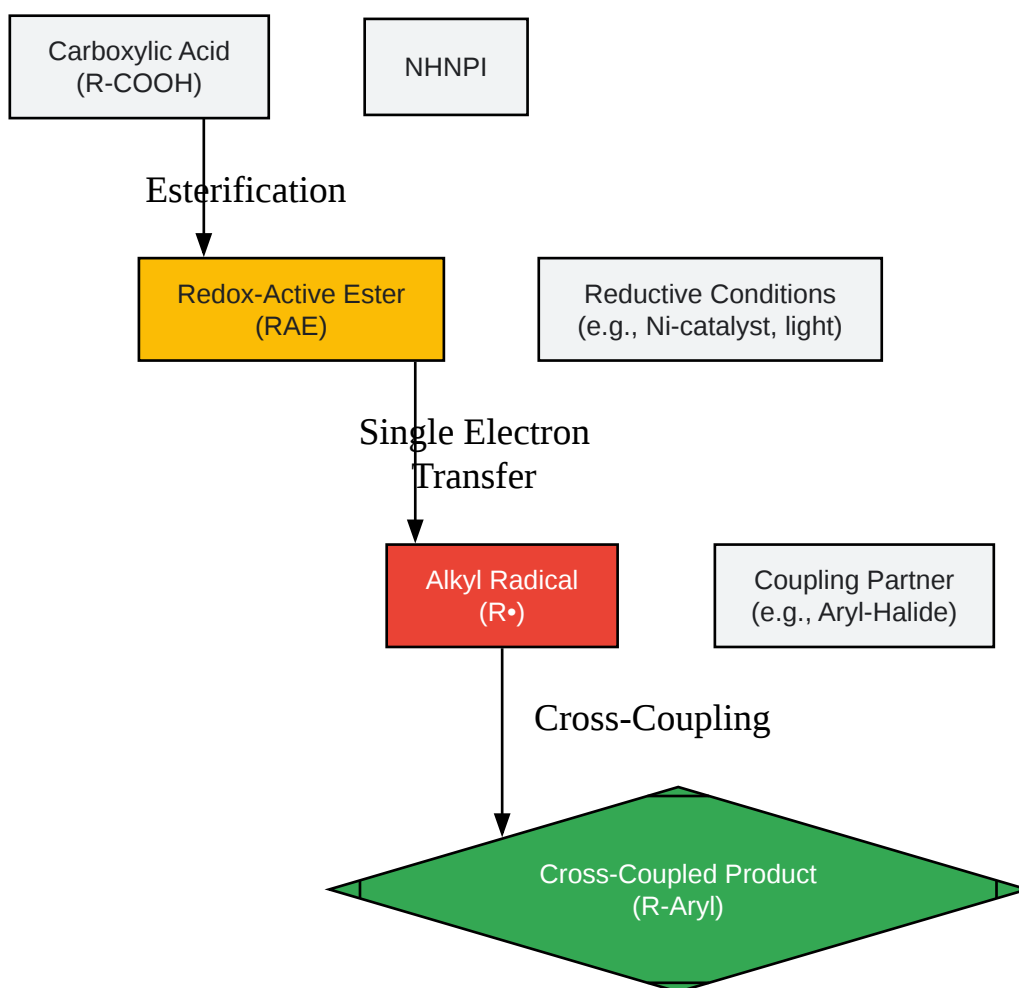
Introduction: **N-Hydroxy-4-nitrophthalimide** (NHNPI) is a versatile reagent and intermediate used in modern organic synthesis. As a derivative of the well-known N-hydroxyphthalimide (NHPI), the presence of a strong electron-withdrawing nitro group modifies its chemical properties, enhancing its utility in specific applications. These notes detail its synthesis and key applications in the formation of activated esters for amide bond synthesis and the generation of redox-active esters for cross-coupling reactions, providing detailed protocols for its practical use in the laboratory.

Section 1: Synthesis of N-Hydroxy-4-nitrophthalimide

The synthesis of NHNPI is typically a two-step process starting from commercially available phthalimide. The first step involves the nitration of phthalimide to produce 4-nitrophthalimide, which is then hydrolyzed and reacted with hydroxylamine to yield the final product. A more direct, one-step synthesis from 4-nitrophthalic anhydride has also been developed using microwave irradiation.

Logical Workflow for Synthesis





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